

Preliminary Technical Data Sheet: 3-Bromo-2,5,6-trimethoxybenzoic acid

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Compound of Interest

Compound Name: 3-Bromo-2,5,6-trimethoxybenzoic acid

Cat. No.: B1268548

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Introduction

This document provides a preliminary technical overview of **3-Bromo-2,5,6-trimethoxybenzoic acid**. It is intended for researchers, scientists, and drug development professionals. Due to the limited availability of published scientific literature specifically on this compound, this guide summarizes its known chemical and physical properties. To provide context for potential research and applications, a summary of the general biological activities of substituted benzoic acids as a class is included, based on existing literature. The experimental protocols and signaling pathways presented are illustrative examples based on related compounds and should not be considered as experimentally validated for **3-Bromo-2,5,6-trimethoxybenzoic acid**.

Chemical and Physical Properties

A summary of the key chemical and physical data for **3-Bromo-2,5,6-trimethoxybenzoic acid** is presented below. This information is compiled from chemical supplier databases and publicly available chemical information repositories.

Property	Value	Reference(s)
IUPAC Name	3-bromo-2,5,6-trimethoxybenzoic acid	[1]
CAS Number	101460-22-4	[1] [2]
Chemical Formula	C ₁₀ H ₁₁ BrO ₅	[1]
MDL Number	MFCD00191620	[2]
Synonyms	12W-0890, 3-bromo-2,5,6-trimethoxybenzoic acid	[1]
Purity	Min. 97.0% (T)	[2]
Spectroscopic Data	¹ H NMR, ¹³ C NMR, IR, MS	[3]

Potential Biological Activities (Based on Substituted Benzoic Acids)

While no specific biological activities have been documented for **3-Bromo-2,5,6-trimethoxybenzoic acid** in the reviewed literature, the broader class of substituted benzoic acids is known to exhibit a range of biological effects. The nature and position of substituents on the benzene ring play a crucial role in determining the potency and specificity of these activities.[\[4\]](#) The following table summarizes some of the known activities of various substituted benzoic acid derivatives, which may provide a starting point for the investigation of **3-Bromo-2,5,6-trimethoxybenzoic acid**.

Biological Activity	Description	Example Compounds & Targets	Reference(s)
Antimicrobial	Many benzoic acid derivatives exhibit activity against a range of microorganisms, including bacteria and fungi. The mechanism often involves the disruption of cellular processes.	p-hydroxy benzoic acid and its esters (parabens) are effective against <i>Staphylococcus aureus</i> , <i>Escherichia coli</i> , and <i>Candida albicans</i> .	[5][6]
Anti-inflammatory	Substituted benzoic acids have demonstrated the ability to mitigate inflammation. Some derivatives are known to inhibit key inflammatory pathways.	Salicylate derivatives have been shown to suppress the expression of NF-κB, a key regulator of inflammation.	[7]
Anticancer	Certain derivatives have shown cytotoxic effects against various cancer cell lines.	Quinazolinone and acrylamide–PABA analogs have demonstrated inhibitory activity against MCF-7 breast cancer cells.	[4]
Antioxidant	The ability to scavenge free radicals is a known property of some substituted benzoic acids.	Phenolic benzoic acids are known to exhibit antioxidant properties.	[4]

Enzyme Inhibition

This class of compounds can act as inhibitors for various enzymes, thereby modulating different biological pathways.

The inhibitory potential is typically quantified by IC₅₀ values against specific enzymes. [4]

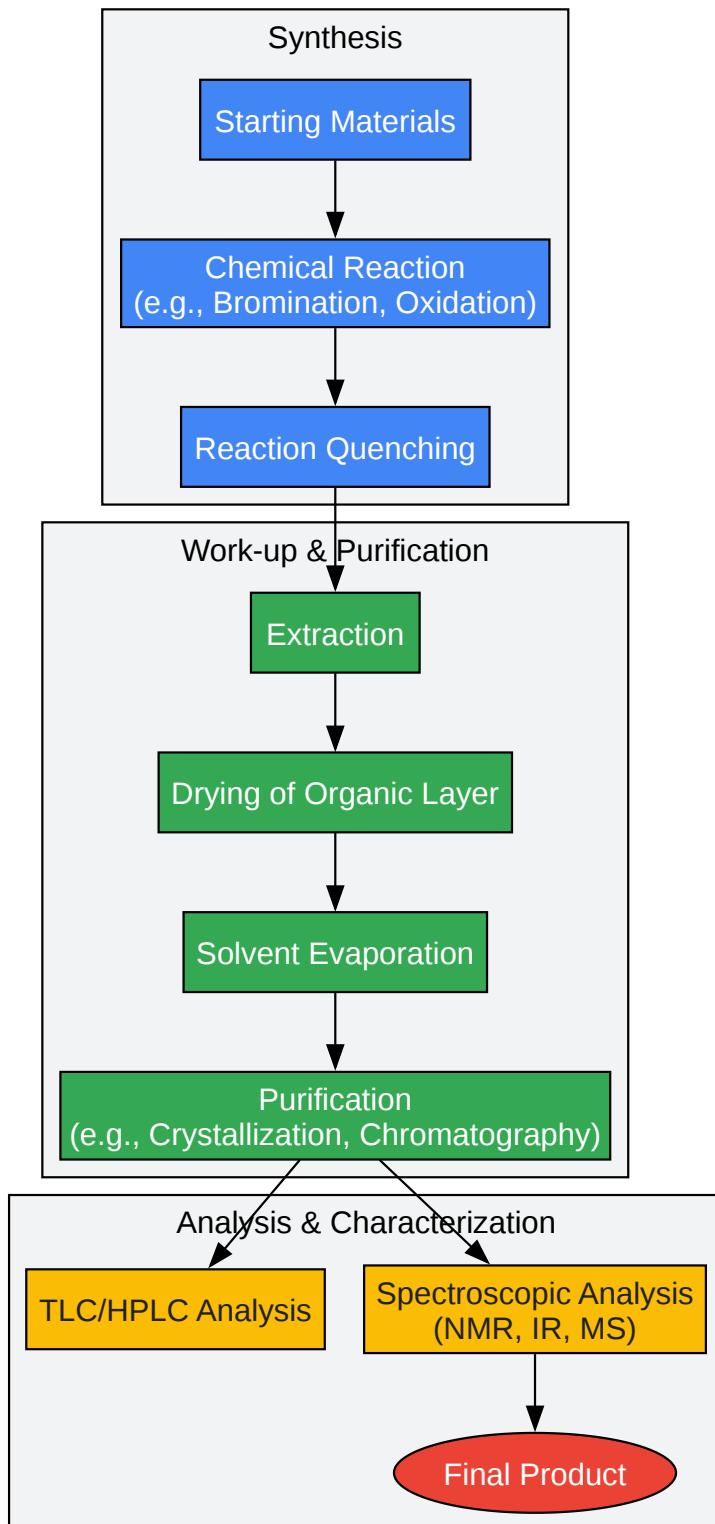
Illustrative Experimental Protocols and Workflows

Due to the absence of specific published experimental protocols for **3-Bromo-2,5,6-trimethoxybenzoic acid**, the following sections provide generalized diagrams for a synthetic workflow and a biological signaling pathway relevant to the broader class of substituted benzoic acids.

General Synthetic Workflow for a Substituted Benzoic Acid

The following diagram illustrates a general workflow for the synthesis, purification, and characterization of a substituted benzoic acid. This is a representative example and would require optimization for any specific compound.

General Synthetic Workflow for a Substituted Benzoic Acid

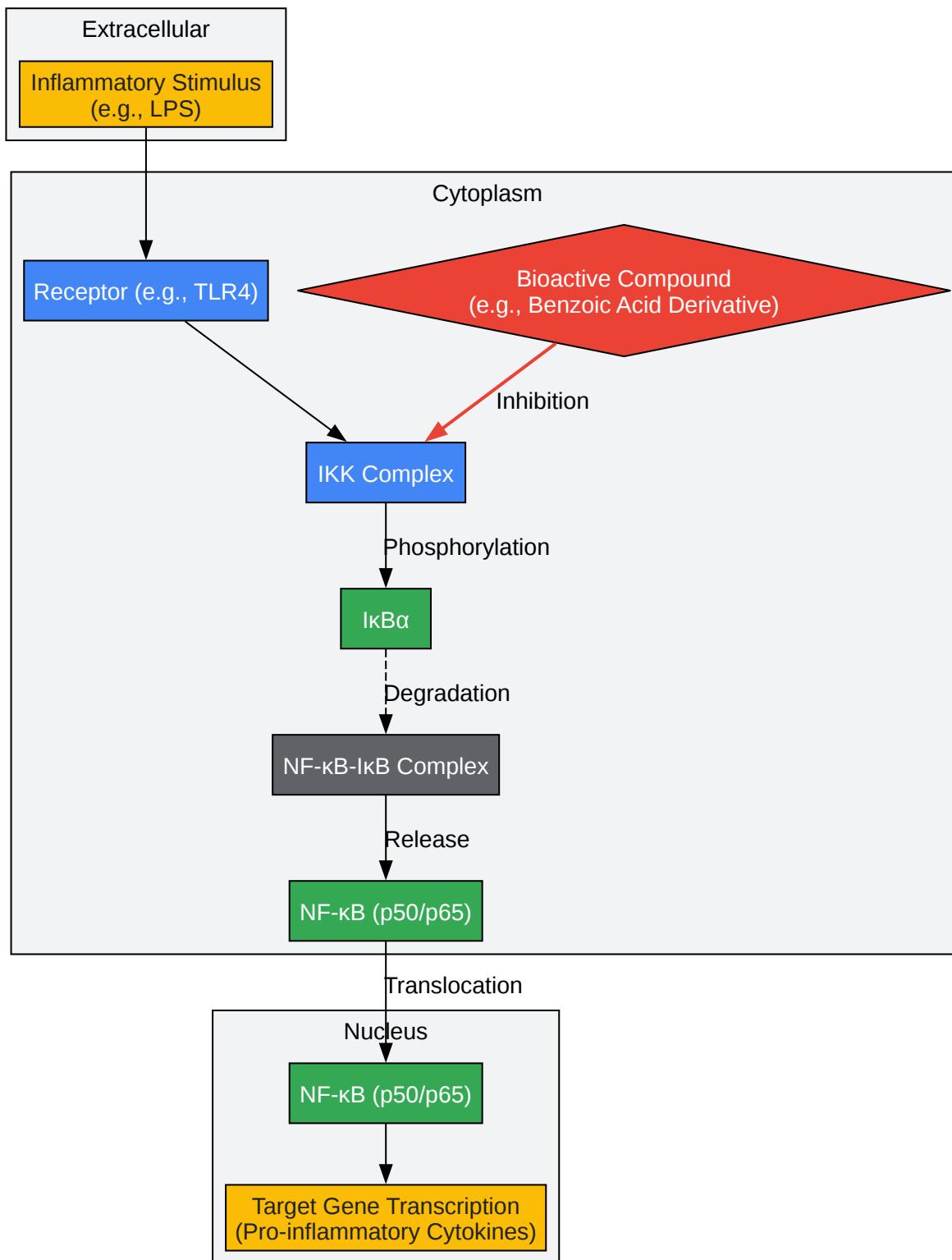
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Caption: A generalized workflow for the synthesis and characterization of a substituted benzoic acid.

Illustrative Signaling Pathway: NF-κB Inhibition

Some benzoic acid derivatives are known to modulate inflammatory responses through the NF-κB signaling pathway. The following diagram provides a simplified representation of the canonical NF-κB pathway and a hypothetical point of inhibition by a bioactive compound.

Illustrative NF-κB Signaling Pathway Inhibition

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Caption: A simplified diagram of the canonical NF-κB signaling pathway and a potential point of inhibition.

Conclusion and Future Directions

3-Bromo-2,5,6-trimethoxybenzoic acid is a commercially available compound with well-defined chemical identifiers and available spectral data. However, there is a notable lack of published research on its synthesis, biological activity, and potential applications. Based on the known activities of the broader class of substituted benzoic acids, this compound could be a candidate for investigation in areas such as antimicrobial, anti-inflammatory, and anticancer research. Future studies should focus on developing and documenting a reliable synthetic route, followed by a comprehensive evaluation of its biological profile. Such research would be essential to determine if **3-Bromo-2,5,6-trimethoxybenzoic acid** possesses any unique and valuable properties for the fields of medicinal chemistry and drug development.

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